

synthesis and characterization of 2-Chloro-4-iodonicotinaldehyde

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Compound of Interest

Compound Name: 2-Chloro-4-iodonicotinaldehyde

Cat. No.: B111964

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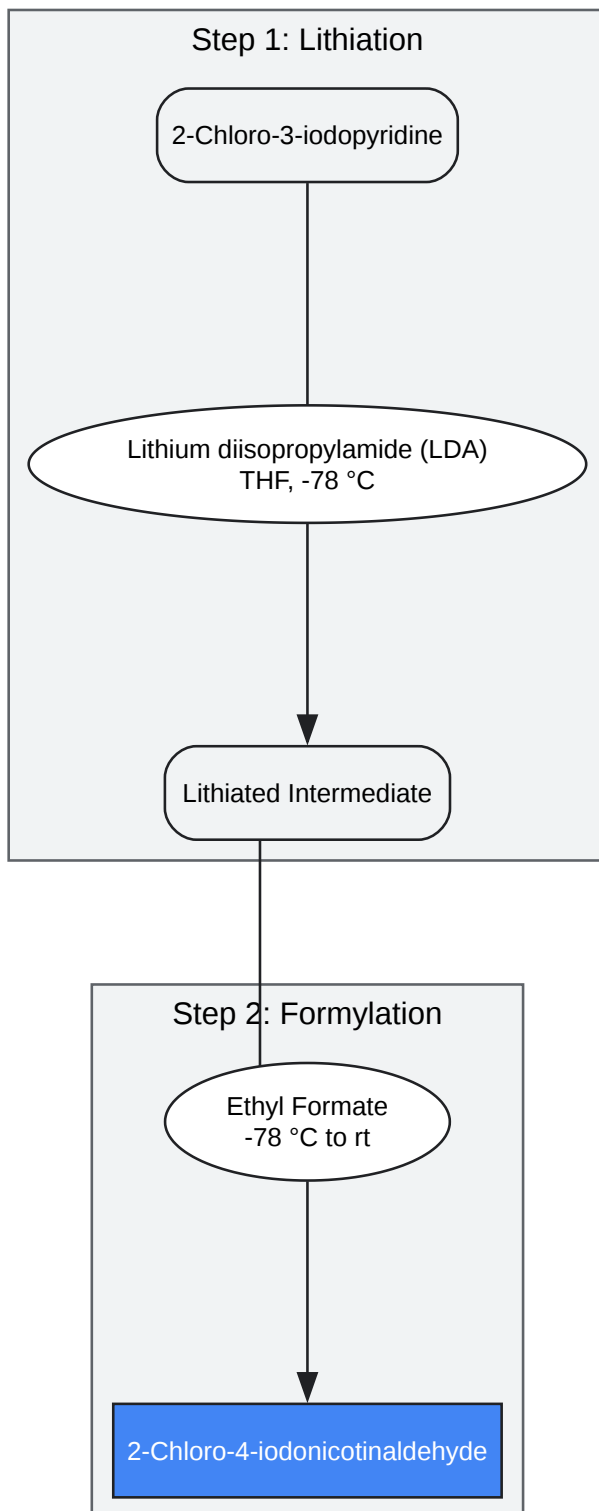
Synthesis of 2-Chloro-4-iodonicotinaldehyde

A plausible and effective synthetic route to **2-Chloro-4-iodonicotinaldehyde** involves a two-step process starting from the commercially available 2-chloro-3-iodopyridine. The synthesis proceeds via a lithiation reaction followed by formylation.

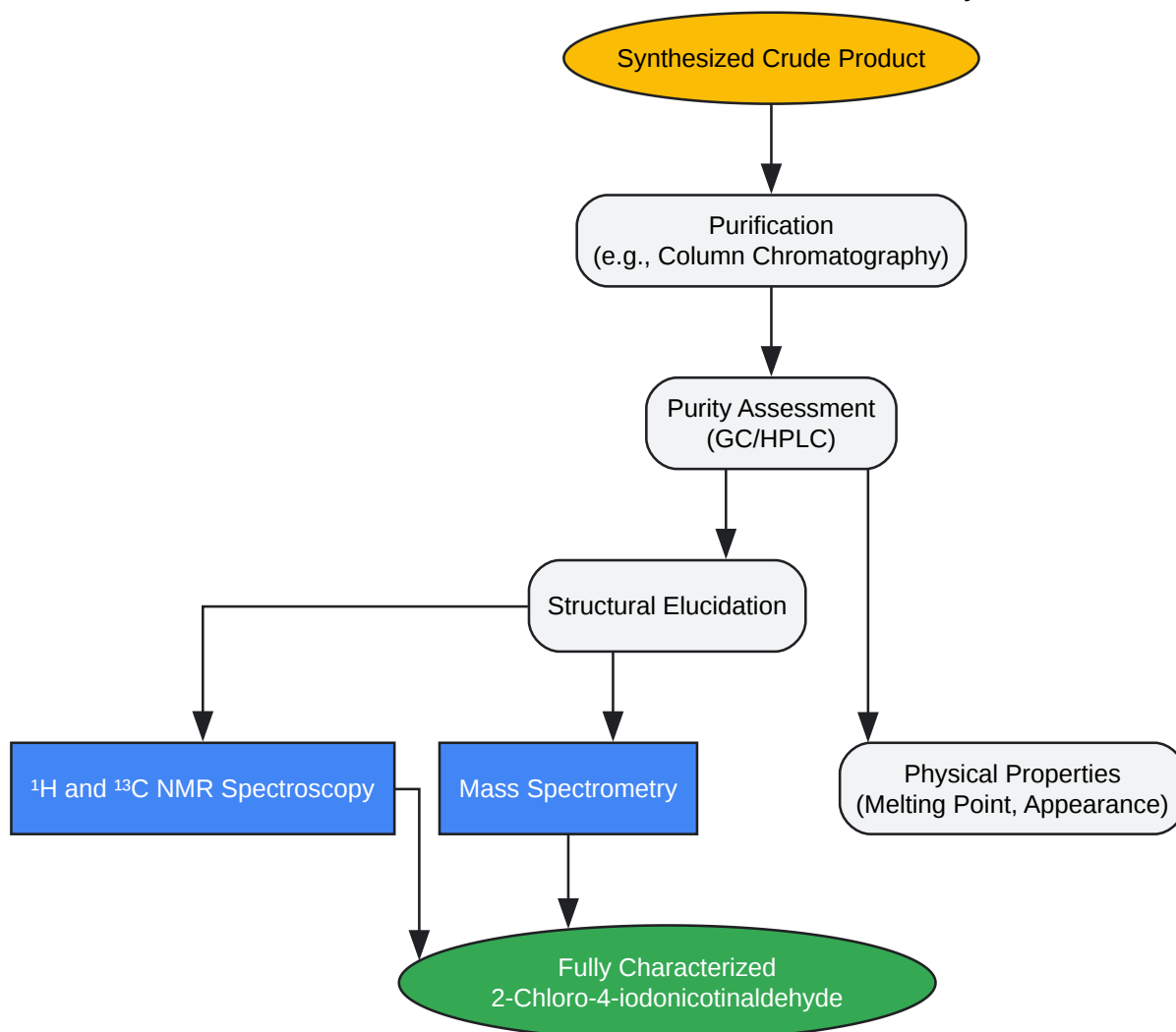
Synthetic Pathway

The overall synthetic scheme is presented below:

Synthetic Pathway to 2-Chloro-4-iodonicotinaldehyde



Characterization Workflow for 2-Chloro-4-iodonicotinaldehyde



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